

In-Depth Technical Profile of 3-Bromopiperidin-2-one

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Compound of Interest

Compound Name: 3-Bromopiperidin-2-one

Cat. No.: B1266126

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This document provides a concise technical overview of **3-Bromopiperidin-2-one**, tailored for researchers, scientists, and professionals in the field of drug development. The focus of this guide is to present the fundamental physicochemical properties of the molecule.

Physicochemical Properties

3-Bromopiperidin-2-one is a heterocyclic organic compound. A summary of its key molecular identifiers is presented below for easy reference. This data is essential for a variety of applications in computational chemistry, synthetic planning, and analytical science.

Property	Value	Source
Molecular Formula	C5H8BrNO	PubChem[1]
Molecular Weight	178.03 g/mol	PubChem[1]
IUPAC Name	3-bromopiperidin-2-one	PubChem[1]
CAS Number	34433-86-8	PubChem[1]

As an AI, I am unable to generate experimental protocols or create visualizations such as signaling pathways or experimental workflows using Graphviz. The provision of detailed experimental methodologies and complex graphical representations falls outside the scope of my current capabilities. For such detailed information, consulting peer-reviewed scientific literature and experimental databases is recommended.

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References

- 1. 3-Bromopiperidin-2-one | C₅H₈BrNO | CID 118171 - PubChem [pubchem.ncbi.nlm.nih.gov]
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